

2,3-Octanedione physical properties boiling point and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Octanedione

Cat. No.: B1214595

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 2,3-Octanedione

This technical guide provides a comprehensive overview of the key physical properties of **2,3-Octanedione**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data for their work.

Core Physical Properties of 2,3-Octanedione

2,3-Octanedione is a diketone with the molecular formula $C_8H_{14}O_2$. Its physical characteristics are crucial for a variety of applications, including its use as a flavoring agent.

Quantitative Data Summary

The boiling point and density of **2,3-Octanedione** have been reported across various sources. These values are summarized in the table below for ease of comparison. It is important to note the pressure at which the boiling point was measured, as this significantly affects the result.

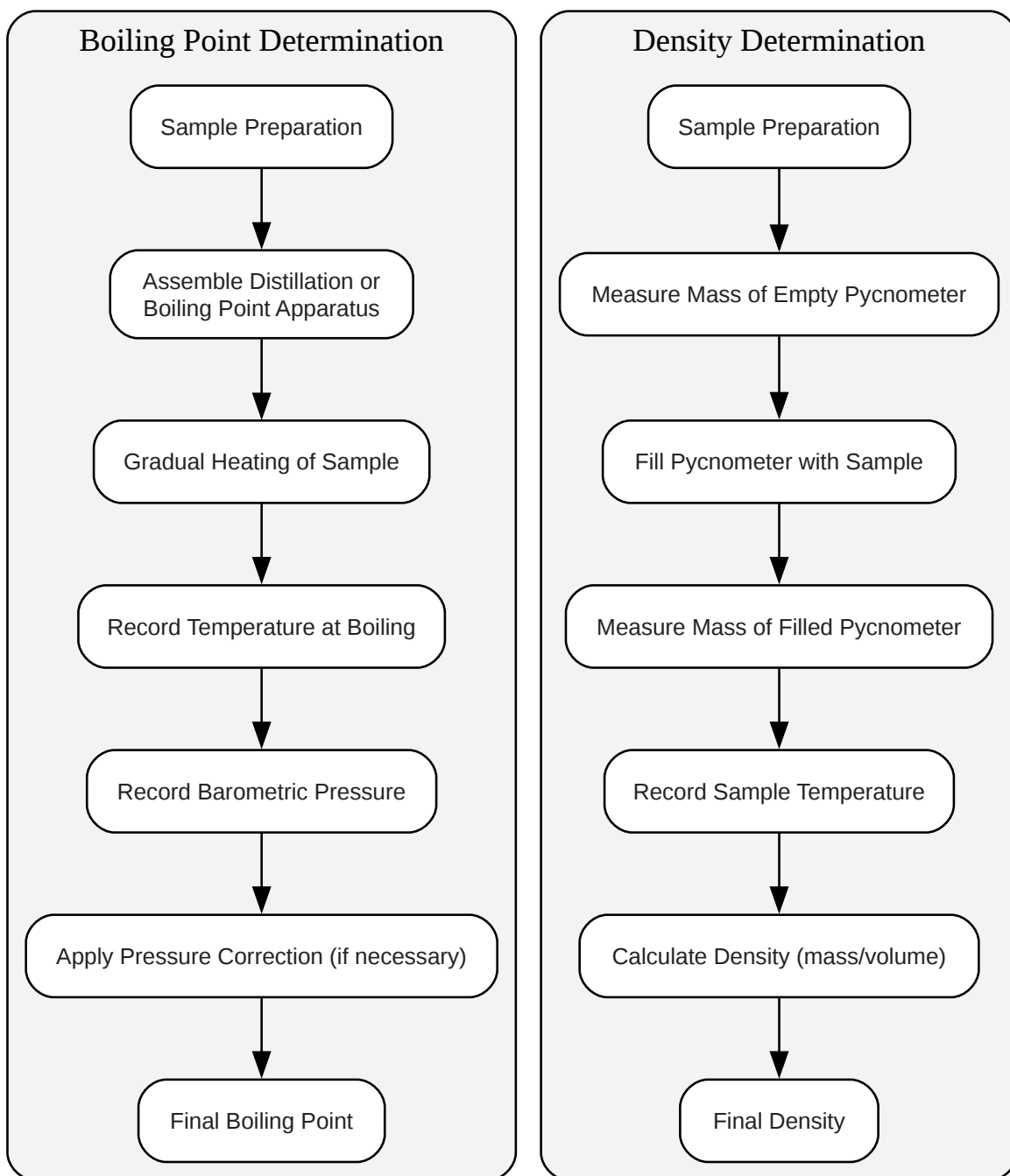
Physical Property	Value	Conditions
Boiling Point	169.0 to 170.0 °C	@ 760.00 mm Hg[1][2]
173 °C	Not specified	
57.0 to 59.0 °C	@ 10.00 mm Hg[2][3]	
Density	0.905 to 0.915 g/cm ³	@ 25.00 °C[1][2][3]
0.9311 g/cm ³	Not specified	

Experimental Protocols

While the provided sources do not detail specific experimental protocols for the determination of **2,3-Octanedione**'s physical properties, a generalized workflow for such measurements is presented below. These methods represent standard laboratory practices for determining the boiling point and density of a liquid compound.

Generalized Workflow for Physical Property Determination

The following diagram illustrates a typical workflow for the experimental determination of the boiling point and density of a liquid chemical like **2,3-Octanedione**.



[Click to download full resolution via product page](#)

Generalized workflow for determining physical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Octanedione | C₈H₁₄O₂ | CID 11449 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-octane dione, 585-25-1 [thegoodscentscopy.com]
- 3. parchem.com [parchem.com]
- To cite this document: BenchChem. [2,3-Octanedione physical properties boiling point and density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214595#2-3-octanedione-physical-properties-boiling-point-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com